Technical Guide: 2-Bromo-5-(tributylstannyl)thiazole

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Compound of Interest	
Compound Name:	*2-Bromo-5-(tributylstannyl)thiazole*
CAS No.:	*1062589-73-4*
Cat. No.:	*B3079221*

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Bifunctional Scaffold for Orthogonal Cross-Coupling Executive Summary

2-Bromo-5-(tributylstannyl)thiazole is a specialized heteroaromatic building block characterized by two distinct reactive handles: an electrophilic bromide at the C-2 position and a nucleophilic tributylstannyl group at the C-5 position.[1] This dual functionality allows for orthogonal cross-coupling strategies, enabling the sequential and regioselective introduction of substituents. It is primarily employed in the synthesis of complex pharmaceutical candidates, including kinase inhibitors and proteolysis-targeting chimeras (PROTACs), where the thiazole ring serves as a critical pharmacophore.

Chemical Profile & Properties[2][3][4][5][6][7][8][9][10]

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Property	Data
CAS Number	1447761-46-7
IUPAC Name	2-Bromo-5-(tributylstannyl)-1,3-thiazole
Molecular Formula	$C_{15}H_{28}BrNSSn$
Molecular Weight	453.07 g/mol
Appearance	Pale yellow to yellow-brown liquid
Boiling Point	~407°C (Predicted)
Flash Point	~200°C
Solubility	Soluble in THF, DCM, Toluene, DMF; Insoluble in water
Stability	Air-stable for short periods; sensitive to light and moisture; store at 2-8°C

Synthesis: Regioselective Lithiation

The most robust synthetic route involves the direct lithiation of 2-bromothiazole. The C-5 proton of the thiazole ring is significantly more acidic than the C-4 proton, allowing for selective deprotonation using a hindered base like Lithium Diisopropylamide (LDA) at low temperatures.

Reaction Mechanism[3][6][8][11][12]

- Deprotonation: LDA abstracts the proton at C-5 of 2-bromothiazole at -78°C, generating the 2-bromo-5-lithiothiazole species. The bromine at C-2 remains intact due to the low temperature, which prevents lithium-halogen exchange.

- Electrophilic Quench: The lithiated intermediate attacks the tributyltin chloride, installing the stannyl group at C-5.

Experimental Protocol

- Reagents: 2-Bromothiazole (1.0 equiv), LDA (1.1 equiv, freshly prepared or commercial), Tributyltin chloride (1.05 equiv), Dry THF.

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- Conditions: Anhydrous, Inert Atmosphere (Argon/Nitrogen), -78°C.

Step-by-Step Procedure:

- Setup: Flame-dry a 3-neck round-bottom flask and cool under a stream of argon. Add anhydrous THF.
- Base Addition: Cool the THF to -78°C (dry ice/acetone bath). Add LDA solution dropwise.
- Substrate Addition: Dissolve 2-bromothiazole in a minimal amount of dry THF. Add this solution dropwise to the LDA mixture over 15 minutes, maintaining the temperature below -70°C.
- Lithiation: Stir the mixture at -78°C for 30–60 minutes. The solution typically turns a dark color (yellow/orange).
- Quenching: Add tributyltin chloride dropwise.
- Warming: Allow the reaction to warm slowly to room temperature over 2 hours.
- Workup: Quench with saturated aqueous NH_4Cl. Extract with EtOAc (3x).[2] Wash combined organics with brine, dry over Na_2SO_4, and concentrate.
- Purification: Purify via flash column chromatography (neutral alumina or silica pre-treated with 1% Et_3N to prevent protodestannylation). Elute with Hexanes/EtOAc.

Core Technology: Orthogonal Cross-Coupling

The utility of this compound lies in the reactivity difference between the C-Sn and C-Br bonds.

- C-5 Stannyl (Nucleophile): Reacts in Stille couplings.
- C-2 Bromo (Electrophile): Reacts in Suzuki, Negishi, or Stille couplings.

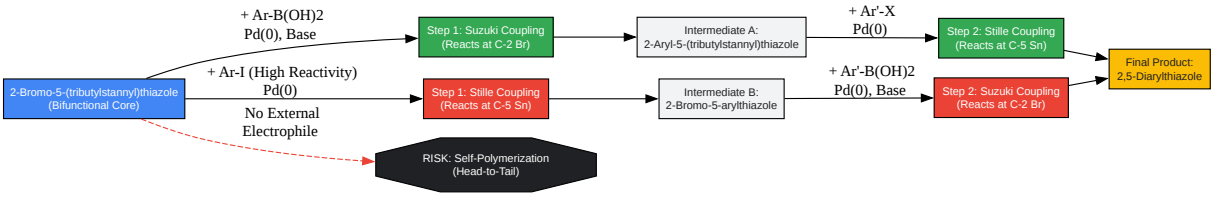
The "Polymerization Risk"

Because the molecule contains both a nucleophile (Sn) and an electrophile (Br), it is a potential monomer for head-to-tail polymerization. To avoid self-coupling:

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- Route A (Suzuki First): Use the C-2 Br in a Suzuki coupling. The C-Sn bond is inert to boronic acids.
- Route B (Stille First): React the C-5 Sn with a highly reactive electrophile (e.g., Aryl Iodide). The intermolecular reaction with Ar-I is kinetically faster than the self-reaction with the internal C-2 Br.

Visualization: Orthogonal Workflow



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Figure 1: Divergent synthetic pathways utilizing the orthogonal reactivity of the bromine and stannyl moieties.

Experimental Protocols for Applications

Protocol A: Selective Suzuki Coupling (C-2 Functionalization)

This method preserves the C-5 stannyl group for subsequent transformations.

- Reagents: **2-Bromo-5-(tributylstannyl)thiazole** (1.0 equiv), Aryl Boronic Acid (1.1 equiv), $Pd(PPh_3)_4$ (5 mol%), Na_2CO_3 (2.0 equiv).
- Solvent: DME/H_2O (4:1) or Toluene/EtOH/H_2O. Note: Avoid harsh bases that might cleave the C-Sn bond.

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- Procedure:
  - Degas solvents thoroughly (freeze-pump-thaw or sparging).
  - Combine reagents in a sealed tube under Argon.
  - Heat to 80°C for 4–12 hours.
  - Monitoring: Monitor by TLC/LCMS. The product will retain the characteristic tin isotope pattern in MS.
  - Workup: Standard extraction. Purify quickly on neutral alumina to avoid destannylation.

Protocol B: Selective Stille Coupling (C-5 Functionalization)

Requires an electrophile (Ar-I) significantly more reactive than the internal C-2 bromide.

- Reagents: **2-Bromo-5-(tributylstannyl)thiazole** (1.0 equiv), Aryl Iodide (1.0 equiv), Pd_2dba_3 (2 mol%), $AsPh_3$ or $P(o\text{-}tol)_3$ (8 mol%), CuI (10 mol% - optional accelerator).
- Solvent: DMF or NMP (anhydrous).
- Procedure:
  - Mix reagents in a dry vessel under Argon.
  - Heat to 60–80°C. Note: Lower temperatures are preferred to prevent self-coupling.
  - Workup: Wash with aqueous KF (potassium fluoride) to precipitate tin byproducts as insoluble Bu_3SnF. Filter through Celite.

Handling, Stability & Safety (E-E-A-T)

Toxicity Warning

Organotin compounds are highly toxic.

- Neurotoxicity: Tributyltin species can cross the blood-brain barrier.

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- Immunotoxicity: Known to suppress the immune system.
- Environmental: Severe marine pollutant. All waste must be segregated and disposed of as heavy metal waste.

Handling Precautions

- PPE: Double nitrile gloves, safety goggles, and lab coat are mandatory.
- Ventilation: All operations, including weighing, must be performed in a functioning fume hood.
- Decontamination: Glassware should be rinsed with a base bath (alcoholic KOH) or specific tin-cleaning solutions before standard washing.

Storage

- Store at 2–8°C under an inert atmosphere (Argon).
- Protect from light.
- If the liquid turns cloudy or precipitates a white solid, it indicates hydrolysis/oxidation (formation of Bu_3SnOH or oxides), and repurification is required.

References

- Organic Chemistry Portal.Stille Coupling: Mechanism and Conditions.[Link]
- Stanetty, P., et al.Regioselective Synthesis of 2,4- and 2,5-Disubstituted Thiazoles. Journal of Organic Chemistry.[3] [Link]

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- 3. Stille Coupling [organic-chemistry.org]
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